

Tetraethyl Ranelate: A Technical Guide to its Discovery and Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tetraethyl ranelate*

Cat. No.: B158920

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Introduction

Tetraethyl ranelate, the tetraethyl ester of ranelic acid, is a pivotal intermediate in the synthesis of the anti-osteoporotic drug, strontium ranelate. The discovery of strontium ranelate as a potent agent for the treatment of osteoporosis has subsequently highlighted the importance of its synthetic precursors. This technical guide provides a comprehensive overview of the discovery and synthesis of **tetraethyl ranelate**, with a focus on its chemical properties, detailed experimental protocols, and its role in the broader context of strontium ranelate development.

Discovery and Development

The development of **tetraethyl ranelate** is intrinsically linked to the discovery of strontium ranelate. Ranelic acid, a complex aminothiophene carboxylic acid derivative, was identified as a potent chelating agent for divalent metal ions. The strontium salt of ranelic acid, strontium ranelate, was found to possess a unique dual mechanism of action, both stimulating bone formation and inhibiting bone resorption, making it an effective treatment for osteoporosis. The synthesis of strontium ranelate necessitated the development of a reliable method to produce its precursors, including the tetraethyl ester intermediate, **tetraethyl ranelate**. This intermediate facilitates the synthesis and purification process before the final hydrolysis to ranelic acid and subsequent salt formation with strontium.

Physicochemical and Quantitative Data

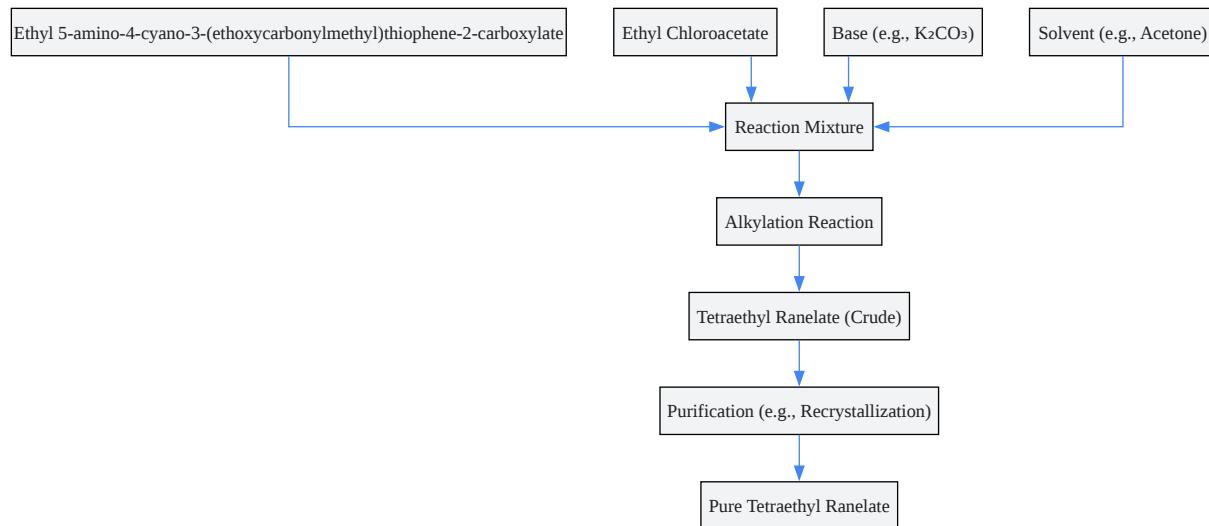
While extensive data is available for the final active pharmaceutical ingredient, strontium ranelate, specific quantitative data for the **tetraethyl ranelate** intermediate is less commonly published. The following table summarizes the available information.

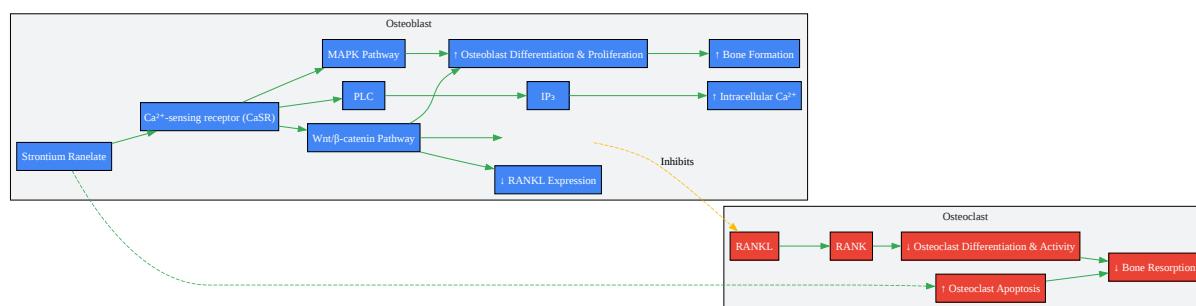
Property	Value	Reference
Molecular Formula	$C_{20}H_{26}N_2O_8S$	
Molecular Weight	454.49 g/mol	[1]
IUPAC Name	Ethyl 5-[bis(2-ethoxy-2-oxoethyl)amino]-4-cyano-3-(2-ethoxy-2-oxoethyl)thiophene-2-carboxylate	
CAS Number	58194-26-6	[1]
Melting Point	Not explicitly reported in the reviewed literature.	
Solubility	Not explicitly reported in the reviewed literature. Likely soluble in common organic solvents.	
1H and ^{13}C NMR Data	Specific spectral data for tetraethyl ranelate is not readily available in the public domain.	
Mass Spectrometry Data	Not explicitly reported in the reviewed literature.	

Synthesis of Tetraethyl Ranelate

The synthesis of **tetraethyl ranelate** is a key step in the overall production of strontium ranelate. The most common synthetic route involves the N-alkylation of a thiophene precursor.

Experimental Workflow





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References

- 1. 58194-26-6 CAS MSDS (Tetraethyl ranelate) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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